

Structure-Activity Relationship of 4-(1-Methylcyclopropyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	4-(1-Methylcyclopropyl)benzoic acid
CAS No.:	131170-40-6
Cat. No.:	B3377441

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Executive Summary

In modern medicinal chemistry, the optimization of pharmacokinetic (PK) and pharmacodynamic (PD) profiles relies heavily on the strategic deployment of bioisosteres. **4-(1-Methylcyclopropyl)benzoic acid** (CAS 131170-40-6) has emerged as a highly privileged building block and structural motif. By replacing traditional tert-butyl or isopropyl groups with a 1-methylcyclopropyl moiety, drug development professionals can fundamentally alter a molecule's metabolic liability and conformational geometry without drastically shifting its lipophilicity.

This technical guide dissects the structure-activity relationship (SAR) of **4-(1-Methylcyclopropyl)benzoic acid**, detailing the causality behind its physicochemical advantages, its mechanistic interactions within hydrophobic target pockets, and the self-validating experimental workflows required to harness it in lead optimization.

Physicochemical and Structural Profiling

The decision to incorporate a 1-methylcyclopropyl group over a tert-butyl group is driven by the need to balance steric bulk with metabolic stability. The cyclopropyl ring "ties back" two of the methyl groups found in a tert-butyl moiety into a strained three-membered ring. This seemingly minor topological shift has profound implications for the molecule's spatial projection and electronic distribution [1](#).

Quantitative Data Summary

The following table summarizes the comparative physicochemical data of the benzoic acid core when substituted with varying alkyl groups at the para position.

Structural Variant	Molecular Weight (g/mol)	Estimated LogP	TPSA (Å²)	Steric Volume (Å³)	CYP450 Liability
4-Isopropylbenzoic acid	164.20	3.10	37.30	~150	High (α-hydrogen)
4-tert-Butylbenzoic acid	178.23	3.45	37.30	~168	Moderate (Terminal methyls)
4-(1-Methylcyclopropyl)benzoic acid	176.21	3.15	37.30	~155	Low (High C-H BDE)

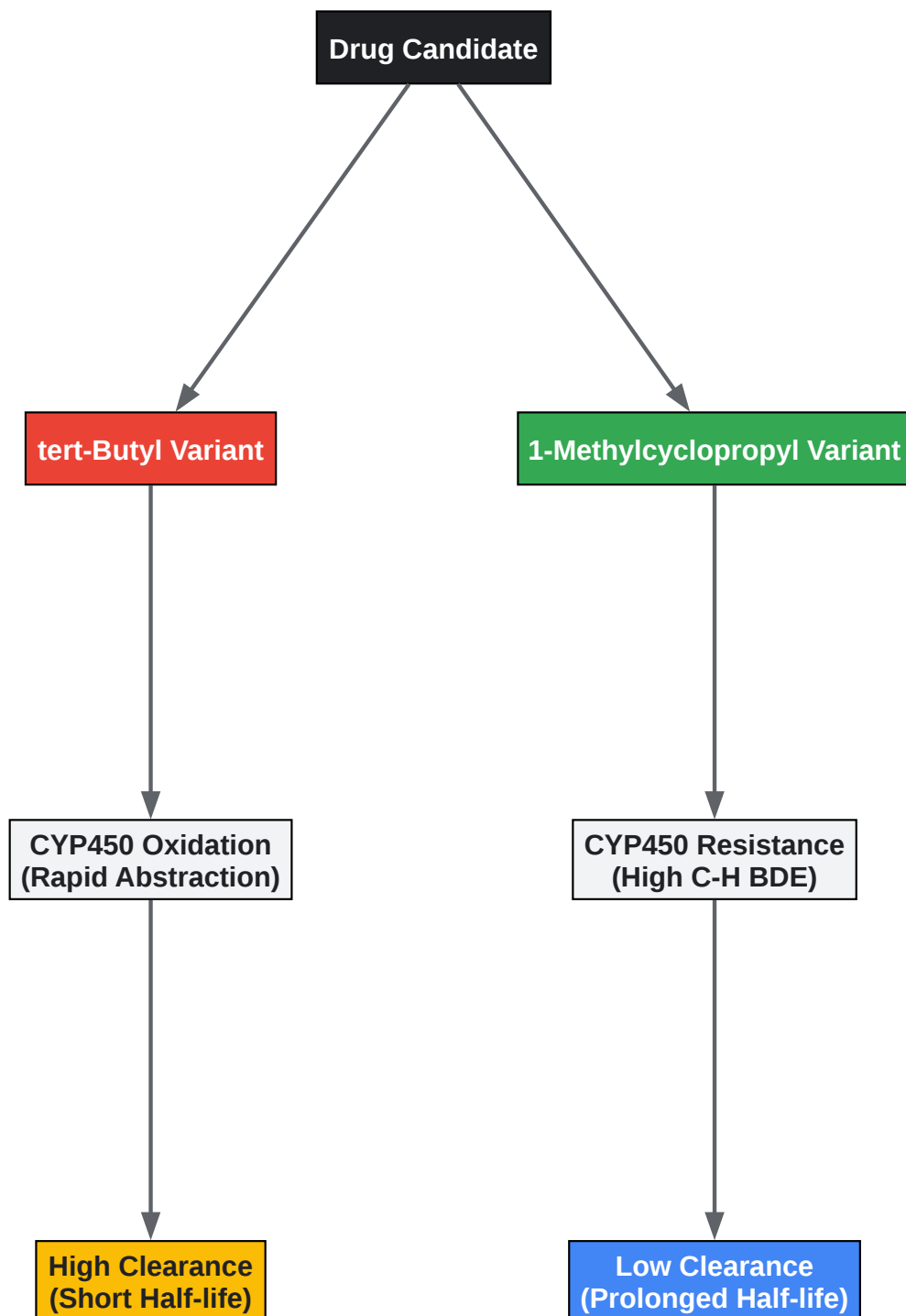
Data Interpretation: The 1-methylcyclopropyl variant maintains a LogP closely aligned with the isopropyl group but occupies a steric volume closer to the tert-butyl group, making it an ideal candidate for filling deep hydrophobic pockets without excessively driving up lipophilicity.

Mechanistic SAR Insights

Metabolic Stability and CYP450 Evasion

The primary causality behind the enhanced metabolic stability of the 1-methylcyclopropyl group lies in its orbital hybridization. The C-C bonds in a cyclopropane ring are highly strained ("bent bonds"), resulting in the C-H bonds possessing significantly higher s-character (approaching sp^2 hybridization) compared to standard sp^3 hybridized carbons.

This increased s-character raises the Bond Dissociation Energy (BDE) of the ring hydrogens. When Cytochrome P450 (CYP450) enzymes attempt to abstract a hydrogen atom via their iron-oxo species—the rate-limiting step in oxidative metabolism—the elevated BDE makes this abstraction energetically unfavorable [2](#). Consequently, the 1-methylcyclopropyl group acts as a metabolic shield, prolonging the half-life of the drug candidate.



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Metabolic clearance pathway: tert-butyl vs. 1-methylcyclopropyl variants.

Conformational Locking in Target Binding

Beyond metabolism, the 1-methylcyclopropyl group provides a unique vector projection. In targets such as Phosphodiesterase 2 (PDE2) or bacterial signal peptidase (SpsB) [3](#), the binding pocket requires a specific hydrophobic plug. While a tert-butyl group may cause steric clashes due to its spherical bulk, the flattened nature of the cyclopropyl ring allows the molecule to slide deeper into the sub-pocket. The single methyl group is then rigidly directed to interact with specific lipophilic residues, locking the molecule into its bioactive conformation and increasing target affinity [4](#).

Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes internal controls to guarantee that experimental failure is immediately detectable, preventing the generation of false SAR data.

Protocol 1: Synthesis of Amide Derivatives (Coupling Workflow)

This protocol details the coupling of **4-(1-Methylcyclopropyl)benzoic acid** to a target amine to generate SAR libraries.

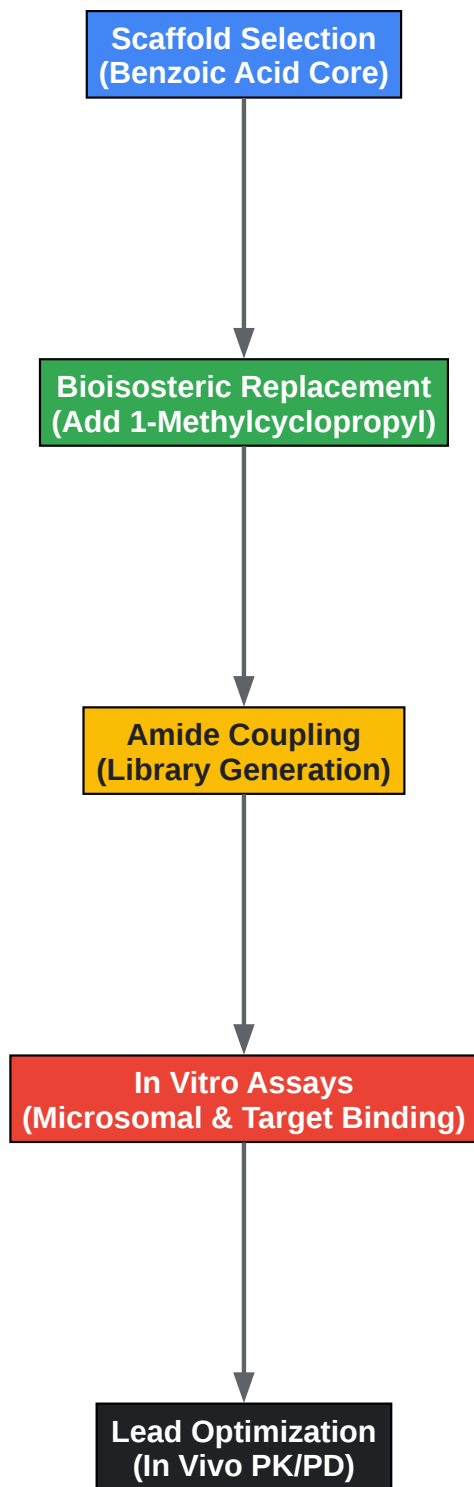
- **Activation:** Dissolve **4-(1-Methylcyclopropyl)benzoic acid** (1.0 eq) in anhydrous DMF (0.2 M). Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir at room temperature for 15 minutes.
- **Self-Validation Step 1 (Active Ester Formation):** Aliquot 5 μ L of the reaction mixture into 100 μ L of Acetonitrile. Analyze via LC-MS. The reaction must not proceed to step 3 unless the LC-MS trace shows >95% conversion to the active ester intermediate.
- **Coupling:** Add the target amine (1.1 eq) to the activated mixture. Stir for 2 hours at room temperature.
- **Self-Validation Step 2 (Reaction Completion):** Perform TLC (Hexanes:EtOAc 7:3) and LC-MS. The disappearance of the active ester mass confirms successful coupling.
- **Workup & Purification:** Quench with saturated aqueous NaHCO_3 . Extract with EtOAc (3x). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate.

Purify via flash chromatography.

Protocol 2: In Vitro Microsomal Stability Assay

To validate the metabolic advantage of the 1-methylcyclopropyl group, its clearance must be benchmarked against human liver microsomes (HLM).

- **Preparation:** Prepare a 1 mM stock solution of the synthesized compound in DMSO. Dilute to a 1 μ M working concentration in 100 mM potassium phosphate buffer (pH 7.4) containing 1 mg/mL HLM.
- **System Controls (Self-Validation):** Run parallel assays using Verapamil (Positive Control for high clearance) and Warfarin (Negative Control for low clearance).
- **Incubation:** Pre-incubate the mixtures at 37°C for 5 minutes. Initiate the reaction by adding an NADPH regenerating system (final concentration 1 mM).
- **Sampling:** Extract 50 μ L aliquots at 0, 15, 30, and 60 minutes. Immediately quench each aliquot by adding 150 μ L of ice-cold Acetonitrile containing an internal standard (e.g., Tolbutamide).
- **Analysis:** Centrifuge at 4000 rpm for 15 minutes to precipitate proteins. Analyze the supernatant via LC-MS/MS.
- **Data Validation:** The assay is only deemed valid if Verapamil shows >80% depletion at 30 minutes and Warfarin shows <10% depletion. Calculate the intrinsic clearance (CL_{int}) based on the half-life of the compound.



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High-throughput SAR optimization workflow for benzoic acid derivatives.

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